

In-Depth Technical Guide to Ch282-5: A Novel BH3 Mimetic

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Compound of Interest

Compound Name: Ch282-5

Cat. No.: B15583236

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Abstract

Ch282-5, a novel and orally active derivative of gossypol, has emerged as a promising BH3 mimetic for anticancer therapy. Chemically identified as 2-aminoethanesulfonic acid sodium-gossypolone, **Ch282-5** is engineered for enhanced bioavailability compared to its parent compounds. It functions as a potent inhibitor of the Bcl-2 family of anti-apoptotic proteins, thereby inducing mitochondria-dependent apoptosis in cancer cells. This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and experimental data related to **Ch282-5**, with a focus on its potential in colon cancer treatment.

Chemical Structure and Physicochemical Properties

Ch282-5 is a synthetic derivative of gossypol, a natural polyphenol. The modification involves the introduction of a 2-aminoethanesulfonic acid sodium group, which significantly increases its hydrophilicity and oral bioavailability.^[1]

Table 1: Physicochemical Properties of **Ch282-5**

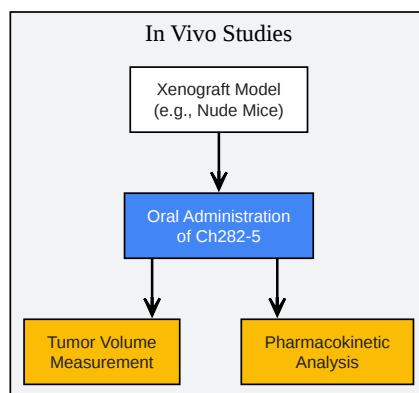
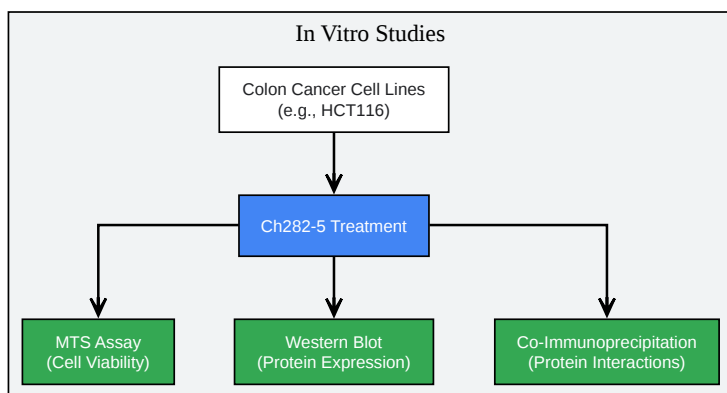
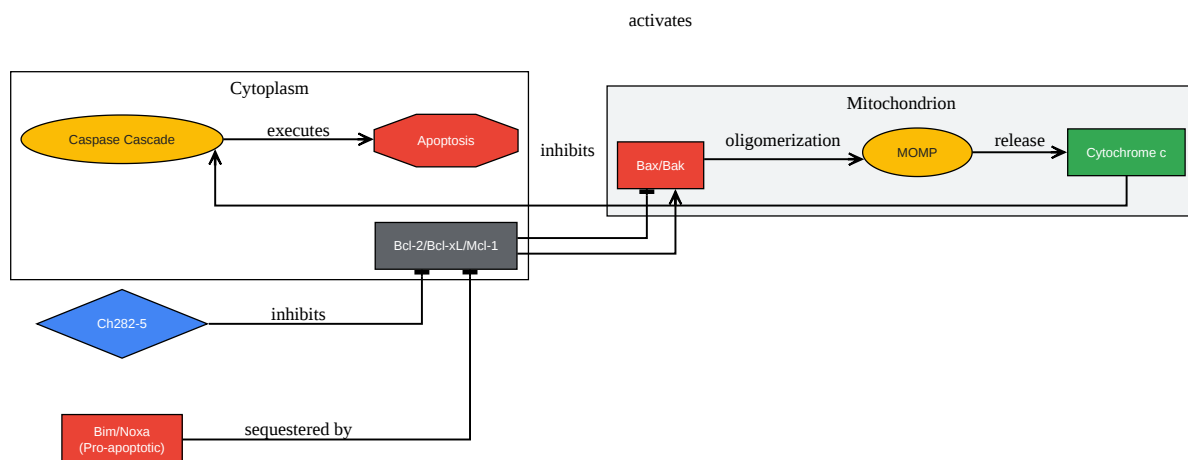
Property	Value	Reference
Chemical Name	2-aminoethanesulfonic acid sodium-gossypolone	[1]
Molecular Weight	804 g/mol	[1]
LogP (calculated)	4.63	[1]
Water Solubility	>12 mmol in 100 mL at 37°C	[1]

Mechanism of Action

Ch282-5 exerts its anticancer effects by functioning as a BH3 mimetic, directly targeting and inhibiting the anti-apoptotic Bcl-2 family proteins, including Bcl-2, Bcl-xL, and Mcl-1.[2] This inhibition disrupts the sequestration of pro-apoptotic proteins like Bim and Noxa, leading to the activation of the intrinsic apoptotic pathway.

Inhibition of Bcl-2 Family Proteins

By binding to the BH3-binding groove of anti-apoptotic Bcl-2 proteins, **Ch282-5** competitively displaces pro-apoptotic BH3-only proteins.[2] This liberates pro-apoptotic effectors such as Bax and Bak, which then oligomerize on the mitochondrial outer membrane, leading to mitochondrial outer membrane permeabilization (MOMP). The subsequent release of cytochrome c and other pro-apoptotic factors into the cytoplasm activates the caspase cascade, culminating in programmed cell death.



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References

- 1. aacrjournals.org [aacrjournals.org]
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